

Application Notes and Protocols for HL-60 Cell Culture

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: HL-8

Cat. No.: B15621262

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The HL-60 cell line, derived from a patient with acute promyelocytic leukemia, is a cornerstone model in hematology and cancer research.^{[1][2][3]} These cells grow in suspension and exhibit a promyelocytic morphology.^{[1][2]} A key characteristic of the HL-60 cell line is its ability to be induced to differentiate into various myeloid lineages, including granulocytes, monocytes, and macrophages, making it an invaluable tool for studying cellular differentiation, hematopoiesis, and the effects of potential therapeutic agents.^{[2][3][4]} This document provides detailed protocols for the routine culture, differentiation, and analysis of HL-60 cells.

Cell Line Characteristics

Characteristic	Description
Cell Type	Promyelocytic Leukemia
Morphology	Lymphoblastic
Growth Properties	Suspension
Origin	Human, Peripheral Blood
Disease	Acute Promyelocytic Leukemia
Doubling Time	Approximately 36-48 hours
Biosafety Level	BSL-1

Quantitative Data Summary

Cell Culture Parameters

Parameter	Recommended Value
Seeding Density (from frozen)	1.0 - 2.0 x 10 ⁵ viable cells/mL
Seeding Density (subculture)	1.0 x 10 ⁵ viable cells/mL
Maintenance Density	1 x 10 ⁵ to 1 x 10 ⁶ viable cells/mL
Maximum Cell Density	Do not exceed 1 x 10 ⁶ cells/mL
Subculture Interval	Every 2-3 days

Differentiation Induction

Inducing Agent	Concentration	Differentiated Phenotype
Dimethyl Sulfoxide (DMSO)	1.25% - 1.5% (v/v)	Granulocyte-like
All-trans Retinoic Acid (ATRA)	1 µM	Granulocyte-like
1,25-dihydroxyvitamin D3	Varies	Monocyte/Macrophage-like
Phorbol 12-myristate 13-acetate (PMA)	Varies	Monocyte/Macrophage-like

Experimental Protocols

Cell Culture and Maintenance

Materials:

- HL-60 cells (e.g., ATCC CCL-240)
- Iscove's Modified Dulbecco's Medium (IMDM) or RPMI-1640 medium[5]
- Fetal Bovine Serum (FBS), not heat-inactivated
- L-glutamine
- Penicillin-Streptomycin (optional)
- Sterile cell culture flasks (e.g., T-75)
- Sterile centrifuge tubes
- Incubator (37°C, 5% CO₂, humidified atmosphere)
- Hemocytometer or automated cell counter
- Trypan blue solution

Complete Growth Medium:

- IMDM or RPMI-1640
- 20% Fetal Bovine Serum
- (Optional) 2.5 mM L-glutamine
- (Optional) 1% Penicillin-Streptomycin

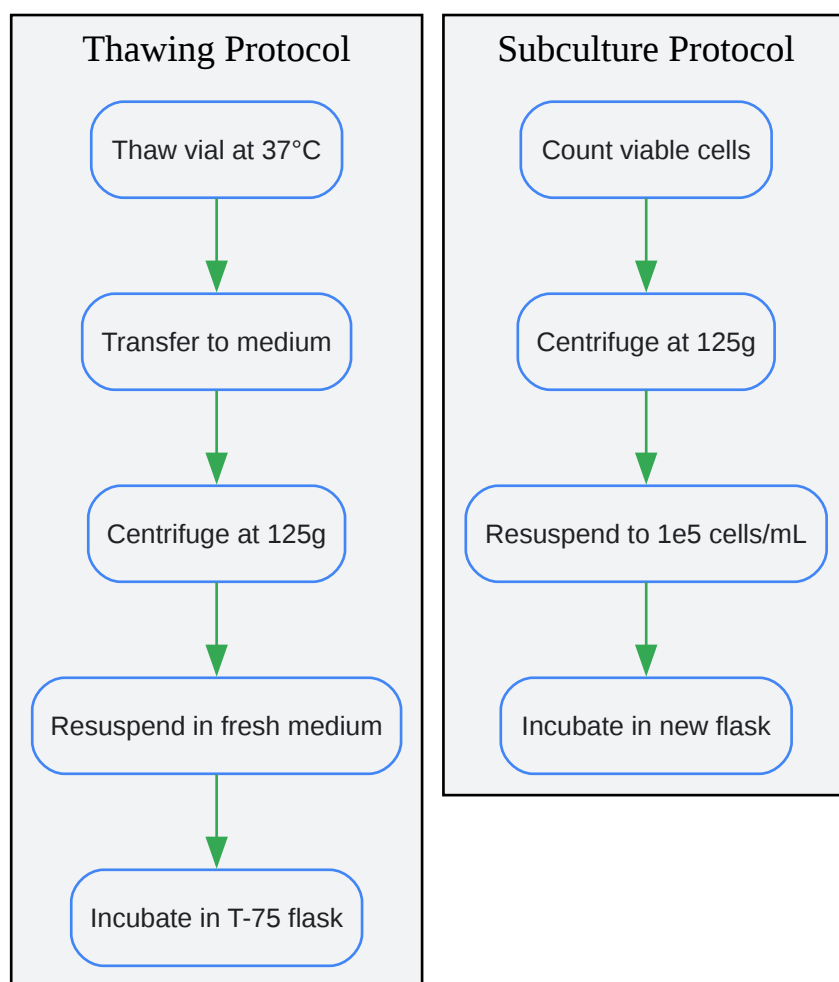
Protocol for Thawing Cryopreserved Cells:

- Rapidly thaw the vial of frozen cells in a 37°C water bath.[1]

- Decontaminate the outside of the vial with 70% ethanol.
- Transfer the cell suspension to a sterile centrifuge tube containing 9 mL of pre-warmed complete growth medium.
- Centrifuge at 125 x g for 5-7 minutes.[\[6\]](#)
- Aspirate the supernatant and gently resuspend the cell pellet in 10-15 mL of fresh, pre-warmed complete growth medium.
- Transfer the cell suspension to a T-75 flask.
- Incubate at 37°C in a 5% CO₂ humidified incubator.

Protocol for Subculturing:

- Aseptically transfer the cell suspension to a sterile centrifuge tube.
- Determine the viable cell density using a hemocytometer and trypan blue exclusion or an automated cell counter.
- Centrifuge the cell suspension at 125 x g for 5-7 minutes.
- Aspirate the supernatant.
- Resuspend the cell pellet in fresh, pre-warmed complete growth medium to a seeding density of 1×10^5 viable cells/mL.[\[7\]](#)
- Distribute the cell suspension into new, labeled culture flasks.
- Incubate at 37°C in a 5% CO₂ humidified incubator.
- Change the medium every 2-3 days by adding fresh medium or by centrifugation and resuspension in fresh medium.



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Fig. 1: General workflow for thawing and subculturing HL-60 cells.

Differentiation of HL-60 Cells into Granulocyte-like Cells

Materials:

- HL-60 cells in logarithmic growth phase
- Complete growth medium
- Dimethyl Sulfoxide (DMSO), cell culture grade
- All-trans Retinoic Acid (ATRA), cell culture grade

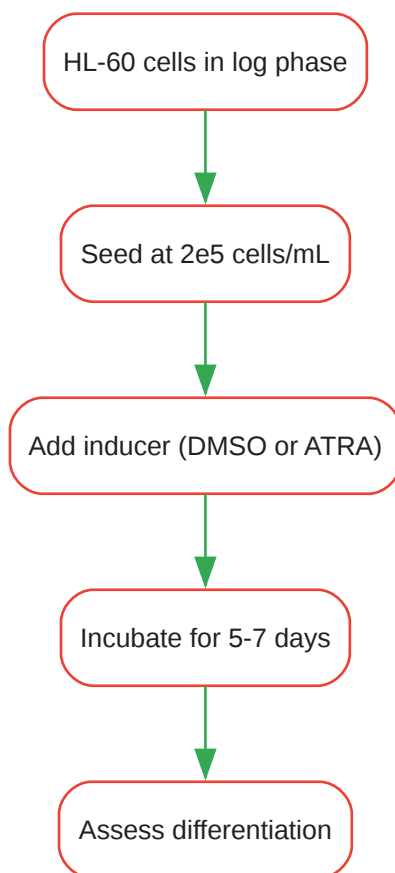
- Sterile culture flasks or plates

Protocol using DMSO:

- Seed HL-60 cells at a density of 2×10^5 cells/mL in complete growth medium.
- Add DMSO to a final concentration of 1.25% - 1.5% (v/v).
- Incubate the cells for 5-7 days at 37°C in a 5% CO₂ humidified incubator.
- Monitor the cells daily for morphological changes indicative of granulocytic differentiation (e.g., nuclear segmentation, appearance of granules).
- Assess differentiation by methods such as Wright-Giemsa staining, flow cytometry for surface markers (e.g., CD11b), or functional assays (e.g., phagocytosis, oxidative burst).

Protocol using ATRA:

- Seed HL-60 cells at a density of 2×10^5 cells/mL in complete growth medium.
- Add ATRA to a final concentration of 1 μ M. Protect from light as ATRA is light-sensitive.
- Incubate the cells for 5-7 days at 37°C in a 5% CO₂ humidified incubator.
- Monitor and assess differentiation as described for the DMSO protocol. A combined treatment with ATRA and DMSO for 5 days can also lead to complete differentiation.[8]



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Fig. 2: Workflow for the differentiation of HL-60 cells.

Cell Viability Assay (Trypan Blue Exclusion)

Materials:

- HL-60 cell suspension
- Trypan blue solution (0.4%)
- Hemocytometer
- Microscope
- Micropipette and tips

Protocol:

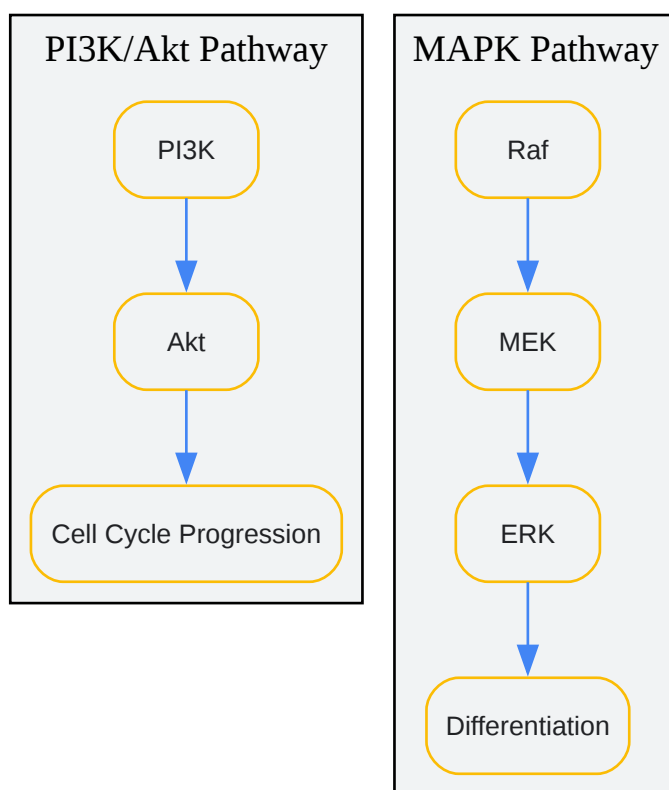
- Mix a small volume of the cell suspension with an equal volume of 0.4% trypan blue solution (e.g., 10 μ L of cells + 10 μ L of trypan blue).
- Incubate for 1-2 minutes at room temperature.
- Load 10 μ L of the mixture into a hemocytometer.
- Under a microscope, count the number of viable (unstained) and non-viable (blue) cells in the four large corner squares of the hemocytometer grid.
- Calculate the cell viability and density using the following formulas:
 - Viable cells/mL = (Average number of viable cells per large square) x Dilution factor x 10^4
 - Total cells/mL = (Average number of total cells per large square) x Dilution factor x 10^4
 - % Viability = (Number of viable cells / Number of total cells) x 100

Signaling Pathways in HL-60 Cells

The proliferation and differentiation of HL-60 cells are regulated by complex signaling networks. Two of the most critical pathways are the PI3K/Akt and MAPK pathways.

PI3K/Akt Signaling Pathway: This pathway is crucial for cell survival, proliferation, and growth. In HL-60 cells, activation of the PI3K/Akt pathway can promote cell cycle progression.^[9] Inhibition of this pathway can be a target for inducing apoptosis in leukemia cells.

MAPK Signaling Pathway: The Mitogen-Activated Protein Kinase (MAPK) pathway, including the ERK, JNK, and p38 subfamilies, is involved in a wide range of cellular processes, including differentiation. Sustained activation of the Raf/MEK/ERK cascade is a key feature of ATRA-induced differentiation in HL-60 cells.^[10]



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Fig. 3: Simplified overview of PI3K/Akt and MAPK signaling pathways in HL-60 cells.

Note on SU-DHL-8 Cell Line

For researchers interested in B-cell lymphoma, the SU-DHL-8 cell line is a relevant model.^[11] It is derived from a patient with diffuse large B-cell lymphoma and grows in suspension.^[11] The doubling time for SU-DHL-8 cells is approximately 48-72 hours.^{[11][12]} The recommended culture medium is RPMI-1640 supplemented with 10% or 20% FBS.^[11] Subculturing is performed by maintaining cell densities between 0.3×10^6 and 2.5×10^6 cells/mL.^[11]

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